

# Chemical Identification and Physical Properties

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## Compound of Interest

Compound Name: **Octane-d18**  
Cat. No.: **B101539**

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**Octane-d18** is the fully deuterated isotopologue of n-octane. Its physical and chemical properties are summarized in the table below.

Property	Value
Chemical Name	n-Octane-d18
Synonyms	Perdeuterooctane, Octadecadeuteriooctane
CAS Number	17252-77-6
EC Number	241-285-3
Molecular Formula	C <sub>8</sub> D <sub>18</sub> or CD <sub>3</sub> (CD <sub>2</sub> ) <sub>6</sub> CD <sub>3</sub>
Molecular Weight	132.34 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless liquid <a href="#">[3]</a>
Boiling Point	125-127 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	-57 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	13 °C (55.4 °F) - closed cup <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.815 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Explosive Limits	0.34 - 6.3 % <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Isotopic Purity	>98 atom % D <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Solubility	Insoluble in water. <a href="#">[3]</a>

## Hazard Identification and Classification

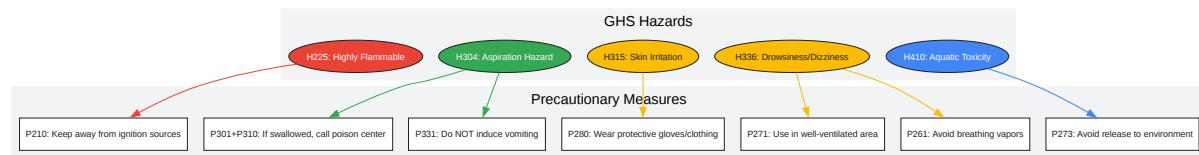
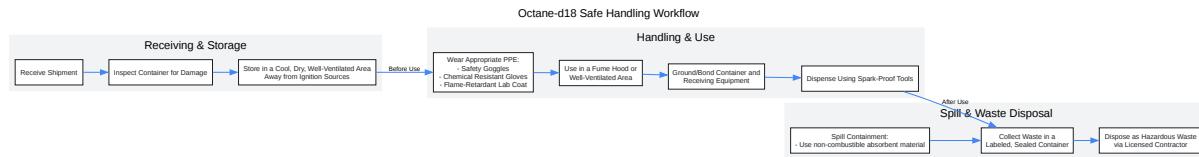
**Octane-d18** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The hazard pictograms and statements are crucial for understanding the risks associated with this chemical.

GHS Hazard Pictograms	GHS Hazard Statements
GHS02: Flame	H225: Highly flammable liquid and vapor. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
GHS07: Exclamation Mark	H315: Causes skin irritation. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
H336: May cause drowsiness or dizziness. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>	
GHS08: Health Hazard	H304: May be fatal if swallowed and enters airways. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
GHS09: Environment	H410: Very toxic to aquatic life with long lasting effects. <a href="#">[2]</a> <a href="#">[8]</a>

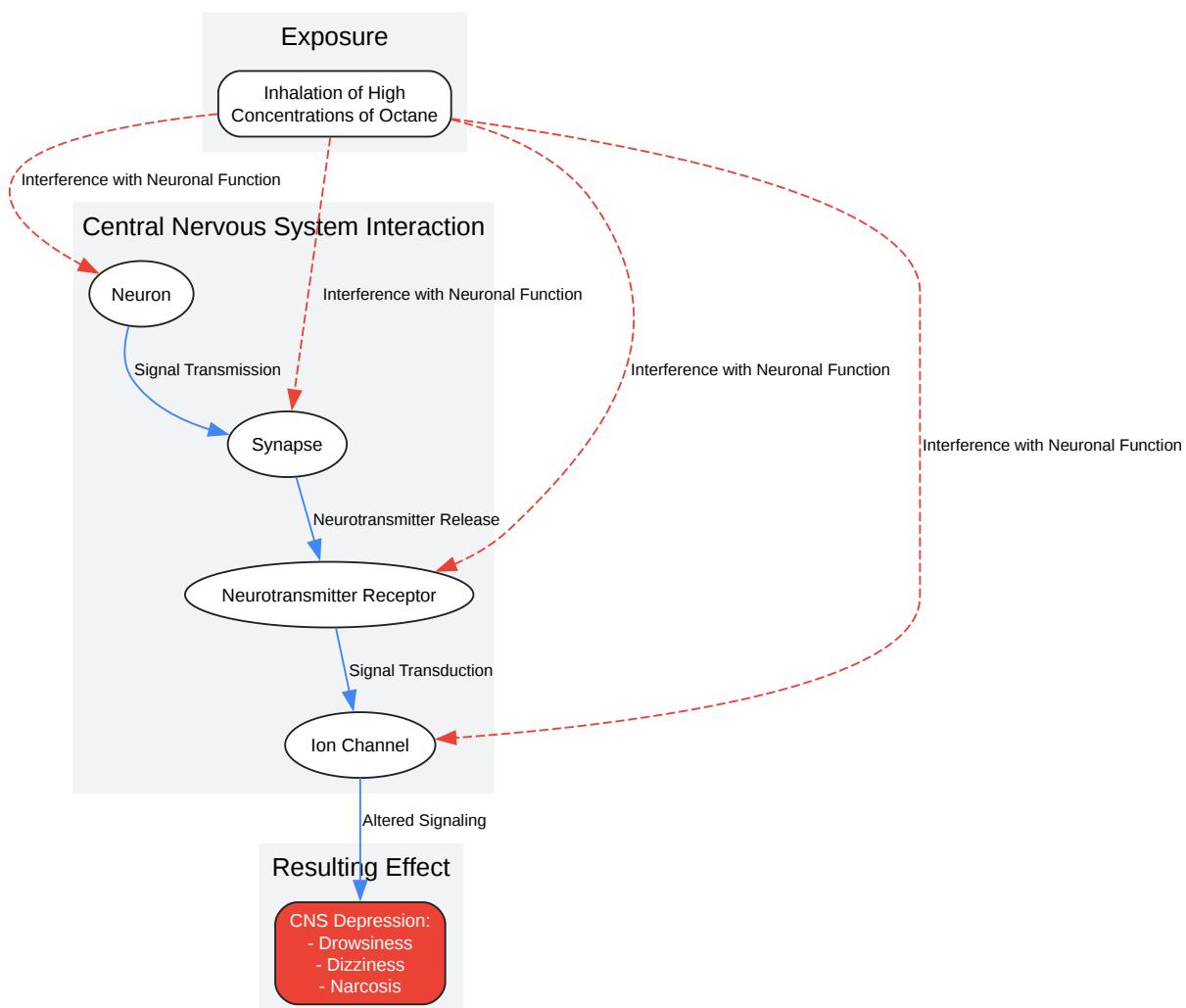
Signal Word: Danger[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)

## Safe Handling and Storage

Proper handling and storage of **Octane-d18** are critical to ensure safety in the laboratory. The following diagram illustrates the recommended workflow.



## Generalized Mechanism of Solvent-Induced Neurotoxicity

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